

Technical Support Center: Viaspan®

Formulations for Organ-Specific Research

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Compound of Interest

Compound Name: *Viaspan*

Cat. No.: *B611682*

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Welcome to the technical support center for researchers, scientists, and drug development professionals. This resource provides troubleshooting guides and frequently asked questions (FAQs) regarding the modification and use of **Viaspan®** (also known as University of Wisconsin solution) for the preservation of specific organ types in experimental settings.

Section 1: Frequently Asked Questions (FAQs)

Q1: What is the standard composition of Viaspan® and what is the function of each component?

A1: **Viaspan®** is an intracellular-like, cold storage solution designed to preserve the viability of organs *ex vivo*.^{[1][2]} Its composition is meticulously balanced to minimize cellular injury during hypothermic preservation. The core components and their functions are detailed below.^[3]

Table 1: Standard Composition and Function of **Viaspan®** Components

Component	Concentration	Primary Function
Potassium Lactobionate	100 mM	An impermeant anion that prevents cell swelling (osmotic support).
Potassium Phosphate (KH ₂ PO ₄)	25 mM	Acts as a buffer to maintain a physiological pH of ~7.4.
Magnesium Sulfate (MgSO ₄)	5 mM	A membrane stabilizer.
Raffinose	30 mM	An impermeant sugar that contributes to osmotic support, preventing cellular edema. [3]
Adenosine	5 mM	A substrate for ATP regeneration upon reperfusion, supporting cellular energy metabolism. [3]
Glutathione (reduced)	3 mM	An antioxidant that scavenges reactive oxygen species (ROS), mitigating oxidative stress. [3]
Allopurinol	1 mM	An inhibitor of xanthine oxidase, an enzyme that produces ROS during reperfusion.
Hydroxyethyl Starch (HES)	50 g/L	A colloid that provides oncotic pressure to prevent interstitial edema. [1]

Q2: Why is Viaspan® considered an "intracellular-like" solution?

A2: Viaspan® is characterized by high potassium and low sodium concentrations, mimicking the ionic composition inside a cell. This formulation is designed to minimize ionic shifts across

the cell membrane during cold-induced inactivation of the Na^+/K^+ pump, thereby preventing cell swelling and maintaining cellular integrity.

Q3: Is it necessary to modify **Viaspan®** for different organ types in a research setting?

A3: While **Viaspan®** is considered a gold standard for the preservation of abdominal organs like the liver, kidney, and pancreas, research has shown that modifications or alternative solutions may offer advantages for specific organ types or experimental endpoints.^[4] For instance, the high viscosity of **Viaspan®** due to Hydroxyethyl Starch (HES) can sometimes lead to incomplete microcirculatory washout.^[5] Modifications often focus on replacing the colloid, adding protective agents, or using alternative buffers.

Section 2: Organ-Specific Modifications and Considerations

Liver Preservation

Q4: What modifications to **Viaspan®** can be considered for experimental liver preservation?

A4: For liver studies, modifications often involve the addition of antioxidants and agents that improve microcirculation. Research has explored supplementing **Viaspan®** (UW solution) with S-Nitrosoglutathione (GSNO), a nitric oxide donor, at concentrations around 100 μM . This has been shown to improve microcirculatory flow and maintain hepatic morphology in rat liver models.^[6] Alternative solutions like Celsior have also been shown to be equivalent to **Viaspan®** in some liver transplant models.^[7]

Q5: Are there alternatives to **Viaspan®** for liver studies? A5: Yes, Histidine-tryptophan-ketoglutarate (HTK) solution is another widely used alternative.^[5] While some studies report no significant difference in outcomes compared to **Viaspan®**, HTK's lower viscosity may offer advantages in facilitating a more complete organ flush.^[5]

Pancreas & Islet Preservation

Q6: Standard **Viaspan®** is used for pancreas preservation. Why consider modifications? A6: For whole pancreas preservation, **Viaspan®** provides excellent results.^{[8][9]} However, for islet isolation, the preservation requirements can be more stringent.^[9] Some studies suggest that

colloid-free solutions like HTK may be inferior to **Viaspan®** for preserving pancreases intended for islet isolation.[\[9\]](#) Modifications aim to improve islet yield and function post-isolation.

Q7: What specific modifications have been tested for pancreas preservation? A7: One significant modification involves replacing Hydroxyethyl Starch (HES) with Polyethylene Glycol (PEG). A solution named Cardiosol, containing 5% PEG, was shown to be superior to **Viaspan®** for prolonged (36-48 hour) pancreas preservation in a rat transplant model, resulting in better survival rates and insulin response.[\[10\]](#)

Table 2: Comparative Survival Rates in Rat Pancreas Preservation

Preservation Time	Viaspan® (UW Solution)	Cardiosol (with PEG)
24 hours	67% (8 of 12)	70% (7 of 10)
36 hours	0% (0 of 14)	58% (7 of 12)
48 hours	Not Reported	30% (3 of 10)

Data sourced from a study on streptozotocin-induced diabetic rats.[\[10\]](#)

Heart Preservation

Q8: Should **Viaspan®** be modified for heart preservation studies? A8: The literature suggests **Viaspan®** (UW solution) is a superior choice for heart preservation compared to other common solutions like HTK and Celsior, especially for longer ischemic periods (>4 hours).[\[11\]](#)[\[12\]](#)[\[13\]](#) In this context, the focus is less on modifying **Viaspan®** and more on selecting it as the optimal solution. Studies have shown significantly better 30-day and 6-month survival rates in heart transplants preserved with UW solution versus HTK.[\[11\]](#)[\[12\]](#)

Table 3: Comparative Outcomes in Human Heart Preservation (Retrospective Study)

Outcome	HTK Solution Group	Viaspan® (UW) Group
Average Ischemic Time	142 ± 44 min	193 ± 50 min
Acute Graft Failure	3.8%	2.0%
30-Day Survival	81%	90%
6-Month Survival	78%	88%
Data from a retrospective comparative study in human heart transplantation. [11]		

Section 3: Troubleshooting Guide

Q9: The organ appears blotchy or discolored after the initial flush. What went wrong? A9: This typically indicates an incomplete flush of blood from the organ's vasculature. The high viscosity of **Viaspan®** can sometimes contribute to this.[\[5\]](#)

- Solution 1: Ensure the perfusion pressure is adequate to allow a steady stream of solution (e.g., flow rates of at least 30 ml/min during flushing).
- Solution 2: Continue flushing until the organ is uniformly pale and the effluent runs clear.[\[14\]](#)
- Solution 3: For organs sensitive to high viscosity, consider using a lower-viscosity initial flush solution (like HTK or a saline-based solution) before switching to **Viaspan®** for static storage.[\[14\]](#)

Q10: We are observing significant cellular edema in our tissue samples despite using **Viaspan®**. What are the possible causes? A10:

- Cause 1 (Incorrect Temperature): **Viaspan®** is designed for use at hypothermic temperatures (2-8°C).[\[1\]](#) If the solution or organ is not properly cooled, the cellular metabolic rate will not be sufficiently suppressed, leading to ATP depletion and failure of ion pumps.
- Cause 2 (Delayed Perfusion): A prolonged warm ischemia time before the cooling and flushing process can cause irreversible cell injury that the preservation solution cannot overcome.

- Cause 3 (Incorrect Formulation): Ensure that all components of the solution were added correctly and have not expired. The impermeant agents (lactobionate, raffinose) and colloid (HES) are critical for preventing edema.

Q11: We have detected a bacterial contamination in our preserved organ. Is the **Viaspan®** solution a possible source? A11: While rare, it is possible. There has been a documented instance of potential contamination of **Viaspan®** batches with *Bacillus cereus*.[\[15\]](#)

- Action 1 (Aseptic Technique): Always handle the solution and perform the organ perfusion using strict aseptic techniques.
- Action 2 (Visual Inspection): Before use, visually inspect the solution bag for any particulate matter, precipitates, or discoloration.
- Action 3 (Consider Prophylaxis): In critical experiments, especially with long-term preservation, you may consider adding antibiotics like Penicillin G to the solution immediately before use, as indicated in some protocols.

Section 4: Experimental Protocols & Visualizations

General Protocol for Static Cold Storage of Rodent Pancreas

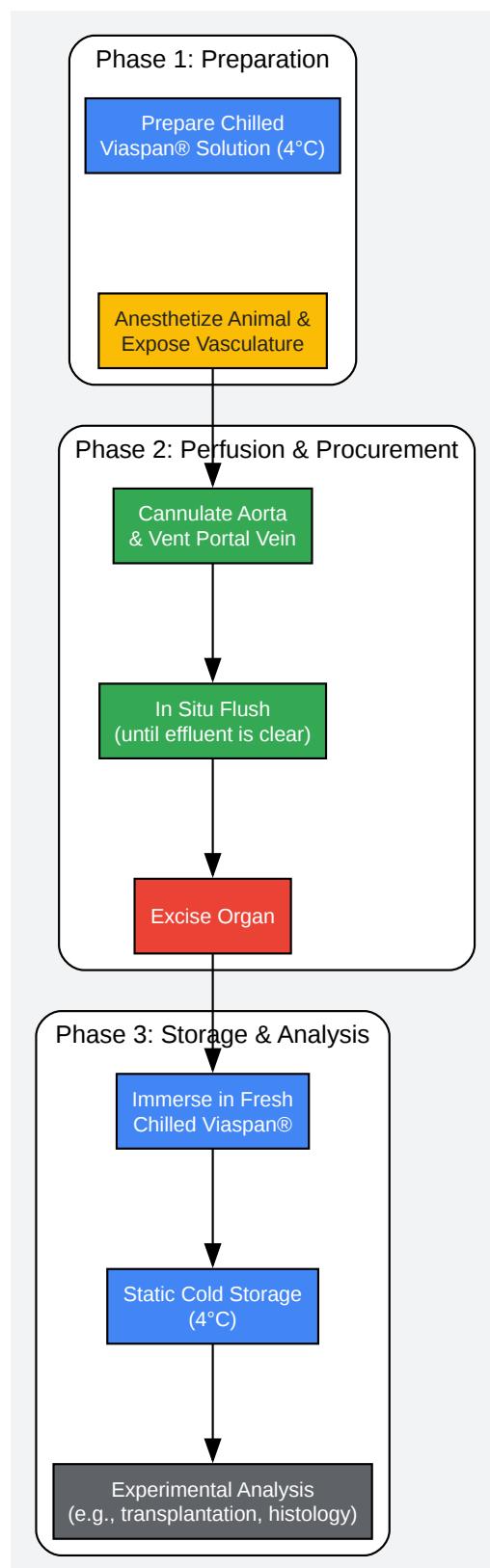
This protocol is a generalized example. Specific flow rates and volumes should be optimized for your experimental model.

- Preparation of **Viaspan®** Solution:
 - Chill the **Viaspan®** solution to 4°C.
 - Immediately before use, aseptically add any desired supplements (e.g., insulin, dexamethasone) as per the product's instructions for use.
- Animal Preparation & Cannulation:
 - Anesthetize the animal according to your institution's approved protocol.
 - Perform a laparotomy to expose the abdominal aorta and portal vein.

- Place a cannula in the distal aorta for perfusion and make a small incision in the portal vein to allow the effluent to escape.
- In Situ Flush:
 - Begin perfusing the chilled **Viaspan®** solution through the aortic cannula. A typical volume for a rat is 50-70 ml/kg.[[14](#)]
 - Continue the flush until the pancreas is visibly pale and the effluent from the portal vein is clear of blood.
- Organ Procurement & Storage:
 - Carefully excise the pancreas.
 - Place the procured organ in a sterile container and submerge it completely in fresh, chilled **Viaspan®** solution.
 - Seal the container and store it on ice or at 4°C. The container should be placed within a well-insulated transport box.

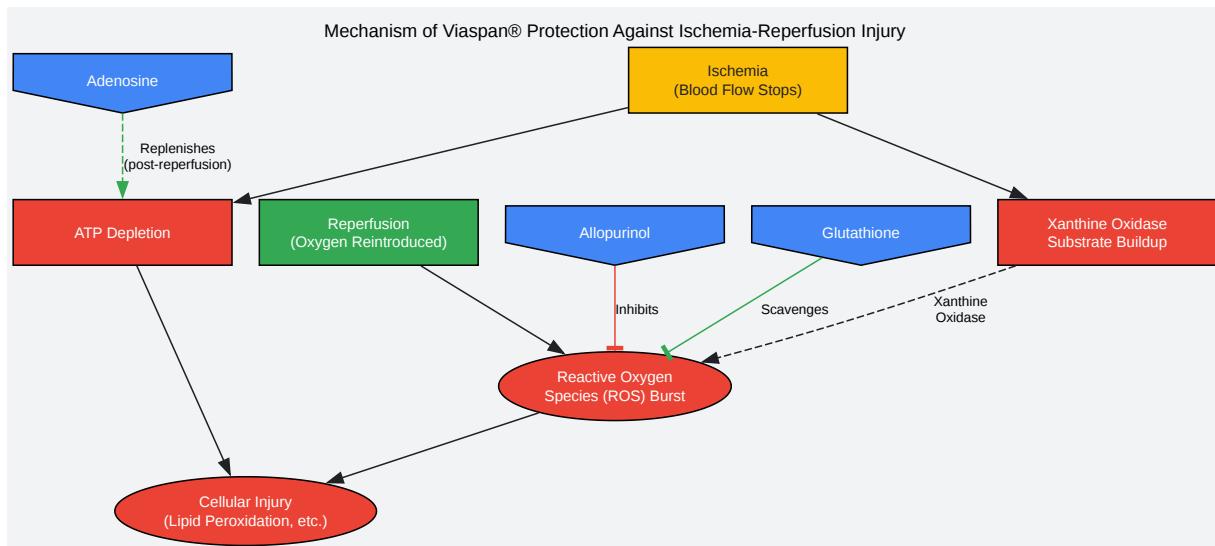
Diagrams and Workflows

The following diagrams illustrate key concepts in organ preservation using **Viaspan®**.

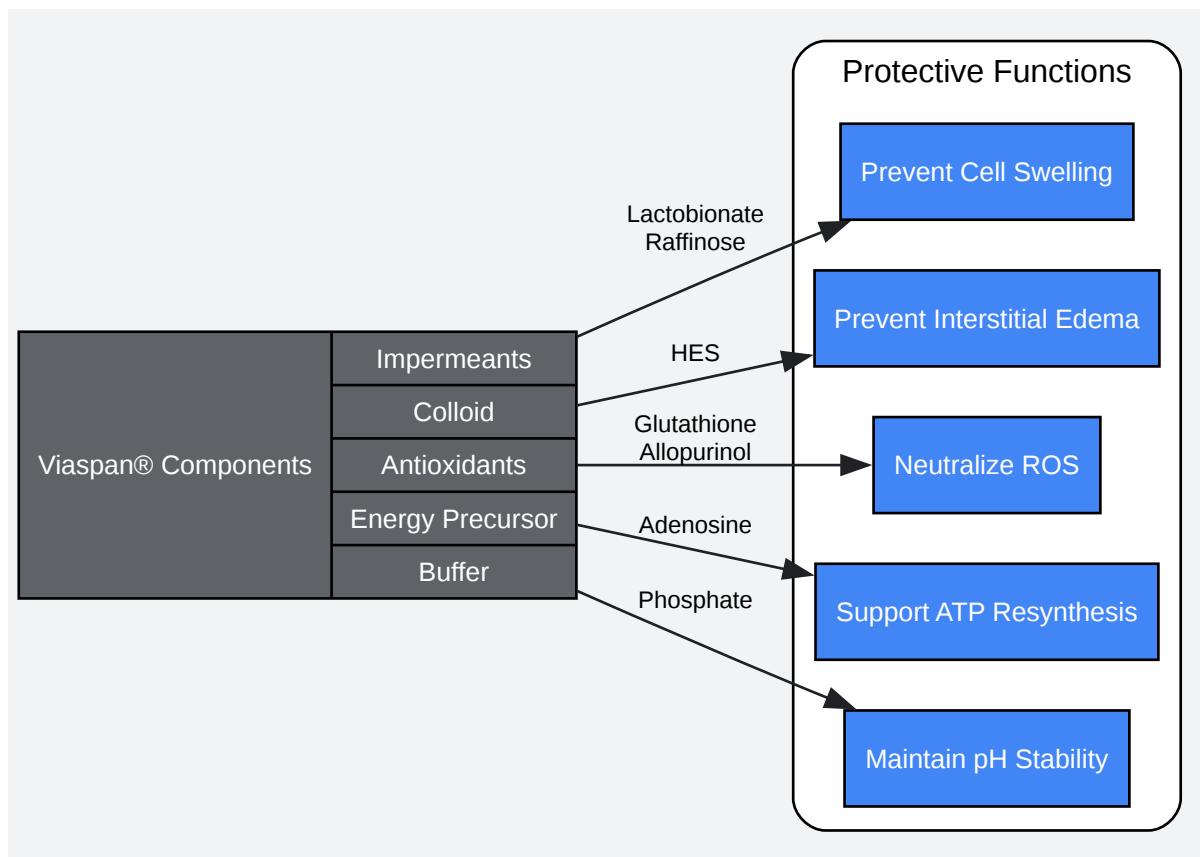


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Caption: Experimental workflow for organ preservation.

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Caption: **Viaspan®** components combatting reperfusion injury.



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